

Essential Guide to the Proper Disposal of VX-166

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Compound of Interest

Compound Name: VX-166

Cat. No.: B15584711

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This document provides comprehensive guidance on the safe and proper disposal of **VX-166**, a research-grade caspase inhibitor. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This information is intended for researchers, scientists, and drug development professionals.

Disclaimer: The information provided herein is based on general laboratory safety principles and data available for similar chemical compounds. No specific disposal protocol for **VX-166** has been published by the manufacturer. Therefore, it is imperative to consult your institution's Environmental Health and Safety (EHS) department for guidance and to ensure full compliance with all applicable federal, state, and local regulations. **VX-166** is a research chemical and should NOT be confused with the highly toxic VX nerve agent.

VX-166 Chemical and Safety Data

Proper handling and disposal begin with a thorough understanding of the compound's properties. The following table summarizes key data for **VX-166**.

Property	Value
Chemical Name	(S)-3-((S)-2-(3-((methoxycarbonyl)amino)-2-oxopyridin-1(2H)-yl)butanamido)-4-oxo-5-(2,3,5,6-tetrafluorophenoxy)pentanoic acid
CAS Number	800408-39-3
Molecular Formula	C22H21F4N3O8
Molecular Weight	531.41 g/mol
Appearance	White solid powder[1]
Purity	>98%[1]
Solubility	Soluble in DMSO[2]
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C[1]
Known Hazards	According to available safety data sheets, specific hazard statements for VX-166 are not readily available. However, as with any research chemical, it should be handled with care, assuming potential hazards until proven otherwise.[3]

Step-by-Step Disposal Procedure for VX-166

The recommended disposal method for **VX-166**, as a fluorinated organic compound, is high-temperature incineration by a licensed hazardous waste disposal facility.

Step 1: Waste Collection and Segregation

- **Solid Waste:** Collect un-used or expired **VX-166** powder in its original container or a clearly labeled, sealed container for hazardous waste.
- **Contaminated Materials:** All disposable materials that have come into contact with **VX-166**, such as gloves, pipette tips, and weighing papers, must be considered hazardous waste.

These should be collected in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Solutions containing **VX-166** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless approved by your EHS department.

Step 2: Labeling and Storage

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**VX-166**," and any other information required by your institution and local regulations.
- Store the sealed waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, pending pickup by your institution's hazardous waste management service.

Step 3: Arranging for Disposal

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Provide them with a complete inventory of the waste, including the chemical name and quantity.

Decontamination of Laboratory Equipment

All non-disposable equipment that has been in contact with **VX-166** must be thoroughly decontaminated.

Decontamination Protocol:

- Initial Cleaning: Remove any visible powder or residue by carefully wiping the surfaces with a damp cloth. This should be done in a chemical fume hood.
- Solvent Wash: Since **VX-166** is soluble in DMSO, wiping the equipment with a cloth dampened with DMSO can be an effective initial decontamination step. The used cloths must be disposed of as hazardous waste.

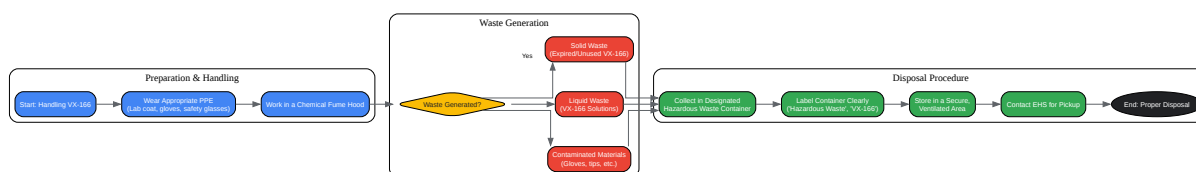
- Detergent Wash: Following the initial solvent wipe, wash the equipment with a laboratory-grade detergent and water.[4]
- Rinsing: Thoroughly rinse the equipment with deionized water.
- Drying: Allow the equipment to air dry completely before storage or reuse.

Experimental Protocols

Specific experimental protocols for the chemical neutralization or degradation of **VX-166** for disposal purposes are not available in the reviewed literature. The standard and recommended procedure is disposal via a certified hazardous waste management service, which will typically use high-temperature incineration.

Logical Workflow for VX-166 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **VX-166**.



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Caption: Logical workflow for the safe disposal of **VX-166**.

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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. Laboratory Equipment Decontamination Procedures - Wayne State University \[research.wayne.edu\]](https://research.wayne.edu)
- [3. rdlaboratoryequipment.com \[rdlaboratoryequipment.com\]](https://rdlaboratoryequipment.com)
- [4. 2.8 Decontamination and Laboratory Cleanup | UMN University Health & Safety \[hsrm.umn.edu\]](https://hsrm.umn.edu)
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